

2-((4-Methoxybenzyl)amino)ethanol structure

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Compound of Interest

Compound Name: 2-((4-Methoxybenzyl)amino)ethanol

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An In-depth Technical Guide to **2-((4-Methoxybenzyl)amino)ethanol**: Synthesis, Characterization, and Applications

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **2-((4-Methoxybenzyl)amino)ethanol**, a versatile bifunctional molecule of significant interest in synthetic chemistry. Tailored for researchers, scientists, and professionals in drug development, this document delves into the compound's structure, synthesis via reductive amination, detailed spectroscopic characterization, safety protocols, and potential applications. The content is structured to provide not only procedural steps but also the underlying scientific rationale, ensuring a deep and practical understanding.

Introduction and Molecular Overview

2-((4-Methoxybenzyl)amino)ethanol, identified by CAS Number 64834-63-5, is a secondary amine that incorporates both a primary alcohol and a 4-methoxybenzyl (PMB) group.^[1] This unique combination of functional groups makes it a valuable intermediate and building block in the synthesis of more complex molecular architectures, including pharmaceutical agents and custom ligands. Its structure features a nucleophilic secondary amine, a primary hydroxyl group capable of further functionalization, and an aromatic methoxybenzyl moiety which can influence solubility and reactivity.

Molecular Structure:

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References

- 1. 2-[(4-Methoxybenzyl)amino]ethanol | C₁₀H₁₅NO₂ | CID 104469 - PubChem [pubchem.ncbi.nlm.nih.gov]
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